

# Preparation and Storage of CCCP Stock Solutions: An Application Note and Protocol

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## Compound of Interest

Compound Name: Carbonyl cyanide (m-chlorophenyl)hydrazone

Cat. No.: B1675956

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## Introduction

Carbonyl cyanide m-chlorophenyl hydrazone (CCCP) is a potent mitochondrial oxidative phosphorylation uncoupler.<sup>[1][2]</sup> It functions as a protonophore, disrupting the mitochondrial membrane potential by transporting protons across the inner mitochondrial membrane.<sup>[1][2][3][4]</sup> This disruption leads to an inhibition of ATP synthesis and is a valuable tool for studying mitochondrial function, autophagy, and cellular metabolism.<sup>[1][2]</sup> Proper preparation and storage of CCCP stock solutions are critical for ensuring experimental reproducibility and obtaining reliable results. This application note provides a detailed protocol for the preparation and storage of CCCP stock solutions for use in various research applications.

## Data Summary

The following table summarizes the key quantitative data for the preparation and storage of CCCP stock solutions.

Parameter	Value	Solvent(s)	Reference(s)
Molecular Weight	204.6 g/mol	-	[3]
Purity	≥98%	-	[3][5]
Solubility	~10 mg/mL	DMSO, DMF	[3][4]
~2 mg/mL	Ethanol	[3][4]	
~0.1 mg/mL	PBS (pH 7.2)	[3][4]	
Recommended Stock Solution Concentration	Up to 100 mM	DMSO	[5][6]
Storage Temperature (Stock Solution)	-20°C or -80°C	DMSO, Ethanol, DMF	[3][7]
Storage Stability (in DMSO)	≥ 4 years at -20°C	DMSO	[3][4]
1 year at -20°C, 2 years at -80°C	DMSO	[7]	
Storage of Aqueous Solutions	Not recommended for more than one day	Aqueous Buffers	[3]

## Experimental Protocols

### Materials

- Carbonyl cyanide m-chlorophenyl hydrazone (CCCP) powder (crystalline solid)[3]
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol
- Dimethylformamide (DMF)
- Phosphate-buffered saline (PBS), pH 7.2

- Inert gas (e.g., argon or nitrogen)
- Sterile microcentrifuge tubes or cryovials
- 0.2  $\mu\text{m}$  syringe filter (optional)[6]
- Personal protective equipment (lab coat, gloves, safety glasses)

## Equipment

- Analytical balance
- Fume hood
- Vortex mixer
- Pipettes and sterile filter tips

## Protocol for Preparation of CCCP Stock Solution in DMSO (Recommended)

This protocol describes the preparation of a 10 mM CCCP stock solution in DMSO.

- **Safety Precautions:** CCCP is toxic and should be handled with care in a chemical fume hood.[6] Always wear appropriate personal protective equipment.
- **Weighing CCCP:** Accurately weigh the desired amount of CCCP powder. For 1 mL of a 10 mM stock solution, weigh out 2.046 mg of CCCP (Molecular Weight = 204.6 g/mol ).
- **Dissolving in DMSO:** In the fume hood, add the weighed CCCP to a sterile microcentrifuge tube. Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., 1 mL for a 10 mM solution).
- **Mixing:** Vortex the solution until the CCCP is completely dissolved. The solution should be clear.
- **(Optional) Sterilization:** For cell culture applications, the stock solution can be filter-sterilized using a 0.2  $\mu\text{m}$  syringe filter.[6] To minimize potential loss of compound due to filter

absorption, it is recommended to discard the first 10% of the filtrate.<sup>[6]</sup>

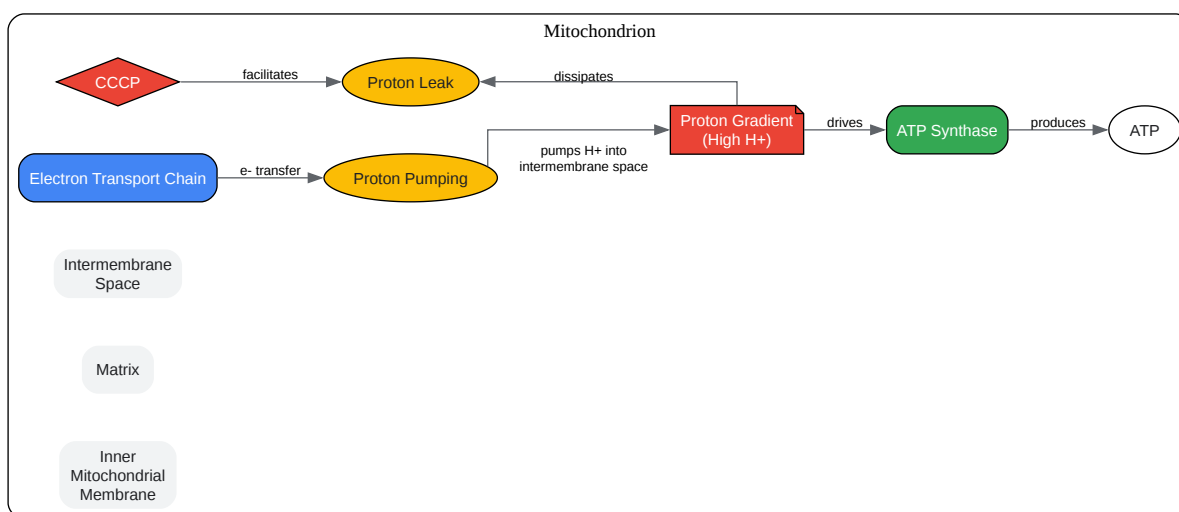
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials.<sup>[6][7]</sup> CCCP is light-sensitive, so protect the aliquots from light.<sup>[6]</sup>
- Storage: Store the aliquots at -20°C or -80°C for long-term storage.<sup>[3][7]</sup> When stored at -20°C, the stock solution is stable for at least one year, and for up to two years at -80°C.<sup>[7]</sup>

## Preparation of Working Solutions

- Dilution: On the day of the experiment, thaw a single aliquot of the CCCP stock solution at room temperature.
- Further Dilution: Dilute the stock solution to the desired final working concentration using the appropriate aqueous buffer or cell culture medium.<sup>[3]</sup> Ensure that the final concentration of the organic solvent (e.g., DMSO) is insignificant, as it may have physiological effects at low concentrations.<sup>[3]</sup>
- Aqueous Solution Stability: Aqueous solutions of CCCP are not stable and it is not recommended to store them for more than one day.<sup>[3]</sup>

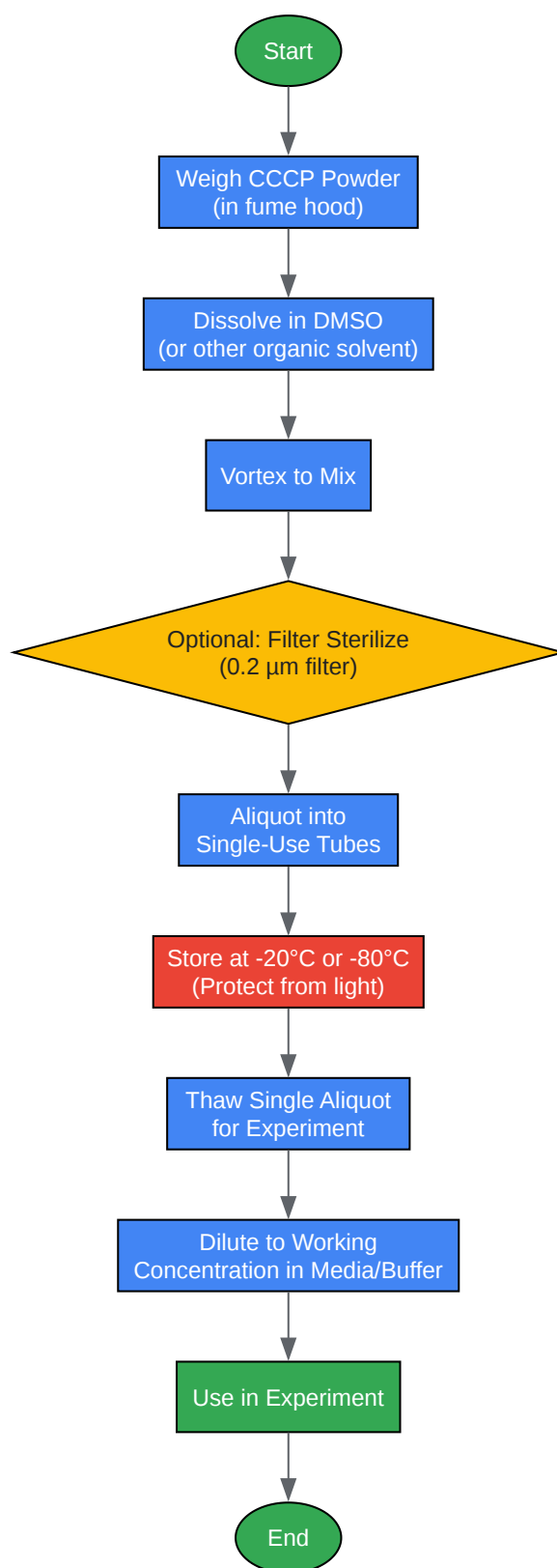
## Signaling Pathways and Experimental Workflows

The following diagrams illustrate the mechanism of action of CCCP and the experimental workflow for its use.



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Caption: Mechanism of CCCP as a mitochondrial uncoupler.



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Caption: Workflow for CCCP stock solution preparation and use.

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